

Application Notes and Protocols: Coagulation-Flocculation Mechanism of Dialuminium Chloride Pentahydroxide

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Compound of Interest

Compound Name:	Dialuminium chloride pentahydroxide
CAS No.:	12042-91-0
Cat. No.:	B1588746

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dialuminium chloride pentahydroxide, a specific form of polyaluminium chloride (PAC), is a highly effective coagulant used extensively in water and wastewater treatment processes.[1][2] Its primary function is to destabilize and aggregate suspended and colloidal particles, facilitating their removal through sedimentation and filtration.[3][4] This inorganic polymer coagulant offers several advantages over traditional coagulants like aluminum sulfate (alum), including higher efficiency at lower dosages, a wider effective pH range, and reduced sludge production.[3][4][5] These characteristics make it a valuable tool in various applications, from municipal water purification to the treatment of industrial effluents.[5][6][7]

The general chemical formula for polyaluminium chlorides is $[Al_2(OH)_nCl_{6-n}]_m$. [5]

Dialuminium chloride pentahydroxide corresponds to the formula $Al_2(OH)_5Cl$. Upon addition to water, it hydrolyzes to form a variety of monomeric and polymeric aluminum species. The

distribution and behavior of these species are central to the coagulation-flocculation process.[8]
[9]

Coagulation-Flocculation Mechanism

The coagulation-flocculation process initiated by **dialuminium chloride pentahydroxide** is a multi-step mechanism involving several key actions:

- **Charge Neutralization:** Colloidal particles in water typically carry a negative surface charge, which creates repulsive forces that prevent them from aggregating.[4] Upon introduction to water, **dialuminium chloride pentahydroxide** releases positively charged polynuclear hydroxy-bridged aluminum ions.[5] These ions adsorb onto the surface of the negatively charged colloids, neutralizing their charge and reducing the repulsive forces between them. [4] This destabilization is a critical first step in the coagulation process.
- **Sweep Flocculation (Enmeshment):** At higher dosages, the aluminum species can precipitate as amorphous aluminum hydroxide ($\text{Al}(\text{OH})_3$).[10] These precipitates form a gelatinous, net-like structure that can physically entrap and sweep colloidal particles and other impurities from the water as they settle.[10][11] This mechanism is particularly effective for treating water with high turbidity.
- **Adsorption and Bridging:** The polymeric aluminum species formed during hydrolysis can also adsorb onto the surface of multiple colloidal particles simultaneously, forming bridges between them.[5] This bridging action links the particles together into larger aggregates known as flocs.

The overall process can be visualized as a progression from coagulation (particle destabilization) to flocculation (floc formation), ultimately leading to sedimentation and clarification of the water.



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Figure 1. Coagulation-Flocculation Mechanism of **Dialuminium Chloride Pentahydroxide**.

Key Aluminum Species and Their Roles

Research on polyaluminium chloride has identified different categories of aluminum species based on their reactivity, which play distinct roles in the coagulation process.[12] These are often denoted as Al(a), Al(b), and Al(c):

- Al(a): Monomeric and small polymeric aluminum species that react almost instantaneously. These are highly effective at charge neutralization.[12]
- Al(b): Medium-sized polymeric species. These are crucial for both charge neutralization and bridging, contributing significantly to the removal of dissolved organic carbon (DOC).[12]
- Al(c): Colloidal or solid aluminum species. These are primarily responsible for the sweep flocculation mechanism and are particularly effective in turbidity removal.[12]

The relative proportions of these species in a coagulant product can be tailored during synthesis to optimize its performance for specific water quality challenges.[12]

Experimental Protocols

Jar Test for Optimal Coagulant Dosage Determination

The jar test is a standard laboratory procedure used to determine the optimal dosage of a coagulant for a specific water source.[13][14][15] It simulates the coagulation, flocculation, and sedimentation processes of a full-scale water treatment plant.[16]

Objective: To determine the optimal concentration of **dialuminium chloride pentahydroxide** for the effective removal of turbidity and other contaminants.[15]

Materials:

- Jar testing apparatus with multiple stirrers[16]
- Beakers (typically 1 L)[16]
- Raw water sample
- **Dialuminium chloride pentahydroxide** stock solution (e.g., 1% w/v)[16]
- Pipettes[16]
- Turbidimeter
- pH meter
- Stopwatch[13]

Procedure:

- Sample Preparation:
 - Collect a representative sample of the raw water to be treated.[15]
 - Measure and record the initial pH and turbidity of the raw water.[14]
 - Fill a series of six 1 L beakers with the raw water sample.[16]
- Coagulant Dosing:
 - Place the beakers in the jar testing apparatus.

- While stirring at a rapid speed (e.g., 100-150 rpm), add increasing dosages of the **dialuminium chloride pentahydroxide** stock solution to each beaker.[17]
- Rapid Mixing (Coagulation):
 - Continue rapid mixing for a short period (e.g., 1-2 minutes) to ensure complete and uniform dispersion of the coagulant.[10][17] This simulates the flash mix stage in a treatment plant.
- Slow Mixing (Flocculation):
 - Reduce the stirring speed to a slower rate (e.g., 20-40 rpm) for a longer duration (e.g., 15-20 minutes).[17][18] This slow mixing promotes the collision of destabilized particles and the formation of larger flocs.
- Sedimentation:
 - Turn off the stirrers and allow the flocs to settle undisturbed for a specified period (e.g., 30 minutes).[16]
- Analysis:
 - Carefully collect a sample from the supernatant of each beaker, avoiding any settled flocs. [16]
 - Measure the final turbidity and pH of the supernatant from each beaker.
 - Visually observe and record the characteristics of the flocs in each beaker (e.g., size, density, settling rate).
- Determining the Optimal Dose:
 - The optimal coagulant dose is the one that results in the lowest final turbidity while producing well-formed, rapidly settling flocs.[16]



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Figure 2. Experimental Workflow for the Jar Test.

Floc Characterization

Characterizing the flocs formed during coagulation can provide deeper insights into the efficiency of the process. Several techniques can be employed:

- **Microscopy and Image Analysis:** This non-invasive method allows for the measurement of floc size, shape, and structure.[19][20] Digital imaging can be used to obtain floc size distributions under different coagulant dosages.[19]
- **Light Scattering:** Techniques like focused beam reflectance measurement (FBRM) can provide real-time, in-situ measurements of floc size and population, which is advantageous for monitoring the flocculation process without disrupting the flocs.[21]
- **Zeta Potential Measurement:** This technique measures the surface charge of the particles and flocs, providing a direct indication of the effectiveness of charge neutralization.[22][23]

Data Presentation

The results of jar tests and other performance evaluations can be summarized in tables for clear comparison.

Table 1: Example Jar Test Results for Turbidity Removal



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Note: The data in this table is illustrative and will vary depending on the raw water quality and coagulant used.

Table 2: Performance Comparison of Coagulants



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Note: Performance can vary significantly based on specific water characteristics.[16]

Applications

Dialuminium chloride pentahydroxide is a versatile coagulant with a wide range of applications, including:

- **Municipal Drinking Water Treatment:** It is widely used in water treatment plants to remove turbidity, color, and organic matter, ensuring the production of safe and clear drinking water.

[5][7]

- Industrial Wastewater Treatment: It is effective in treating wastewater from various industries such as paper manufacturing, textiles, and food processing, where it helps remove suspended solids, oils, and other pollutants.[5][7]
- Sludge Dewatering: Its ability to form dense flocs makes it useful as a sludge conditioning agent, improving the efficiency of dewatering processes.[6]

Conclusion

Dialuminium chloride pentahydroxide is a highly efficient coagulant that operates through a combination of charge neutralization, sweep flocculation, and adsorption bridging mechanisms. Understanding these mechanisms and employing standardized protocols like the jar test are essential for optimizing its application in water and wastewater treatment. The ability to characterize the resulting flocs provides further avenues for process control and enhancement. For researchers and professionals in drug development, where water quality is often a critical parameter, a thorough understanding of these principles can be invaluable.

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